

metabolic pathways of 6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline

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Compound of Interest

Compound Name: 6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline

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An In-Depth Technical Guide on the Metabolic Pathways of **6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline**

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the metabolic pathways of **6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline**, a compound of significant interest in neuropharmacology and toxicology. We will delve into the enzymatic transformations, the resulting metabolites, and the analytical methodologies required for their study, offering insights grounded in established scientific literature.

Introduction: The Significance of 6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline

6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline, commonly known as salsolinol, is a tetrahydroisoquinoline alkaloid. Its presence in the mammalian brain and its potential link to the neurotoxic processes underlying Parkinson's disease have made it a subject of intense research. Understanding its metabolic fate is crucial for elucidating its physiological and pathological roles. The metabolism of this compound is a complex process involving several enzymatic systems, leading to a variety of metabolites with distinct biological activities.

Core Metabolic Pathways

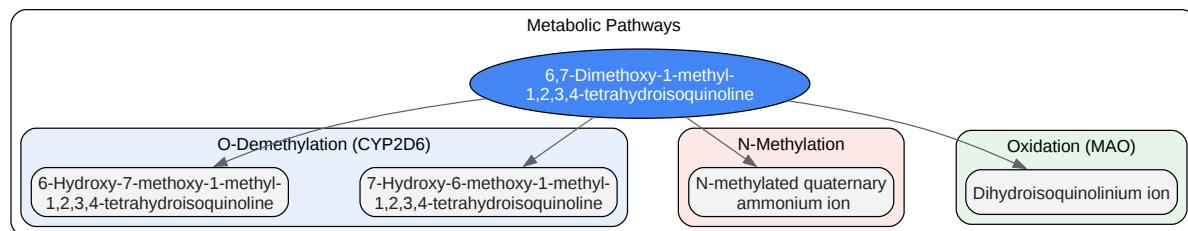
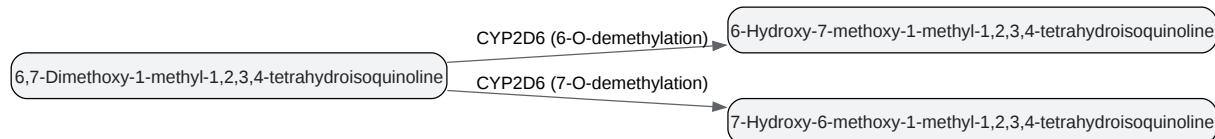
The metabolism of **6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline** primarily proceeds through O-demethylation, N-methylation, and oxidation reactions. These transformations are catalyzed by key enzyme families, including cytochrome P450 (CYP) and monoamine oxidase (MAO).

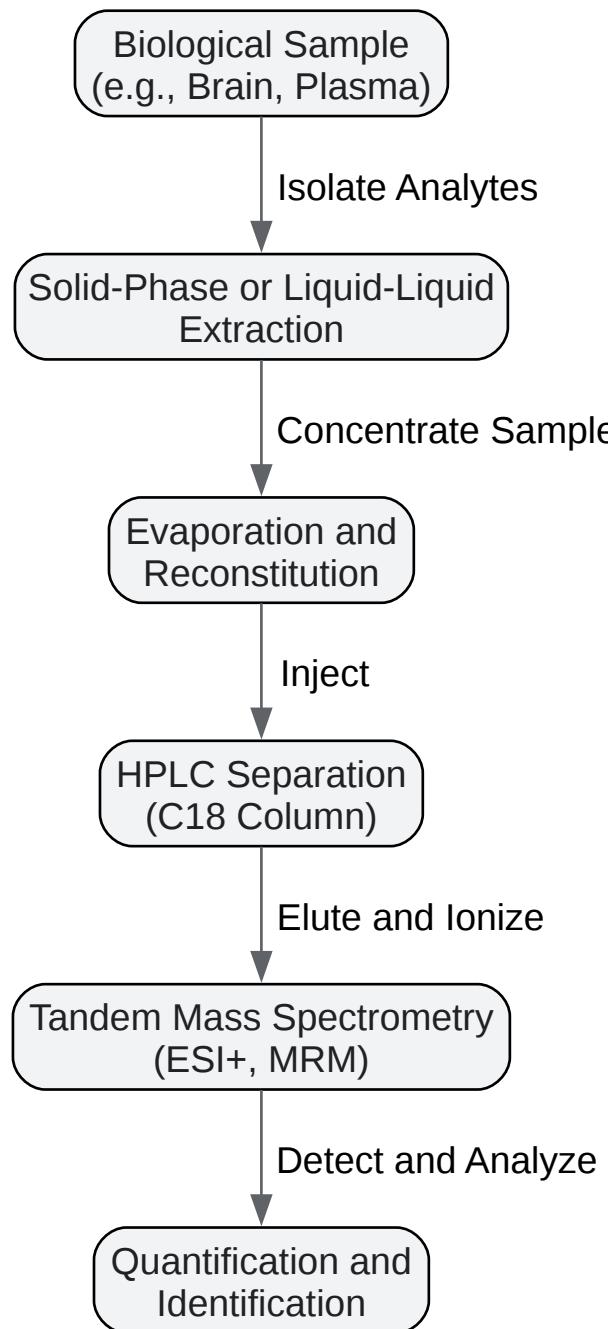
O-Demethylation: The Primary Route

The initial and major metabolic transformation of **6,7-Dimethoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline** is O-demethylation, occurring at either the C6 or C7 position. This reaction is predominantly catalyzed by the cytochrome P450 enzyme system, specifically CYP2D6.

- 6-O-Demethylation: This pathway leads to the formation of 6-hydroxy-7-methoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline.
- 7-O-Demethylation: This pathway results in the formation of 7-hydroxy-6-methoxy-1-methyl-1,2,3,4-tetrahydroisoquinoline.

These O-demethylated metabolites can undergo further biotransformation, including conjugation reactions such as glucuronidation and sulfation, to facilitate their excretion.





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Phone: (601) 213-4426
Email: info@benchchem.com